

Application Notes and Protocols for Spectroscopic Analysis of ^9Li

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Compound of Interest

Compound Name:	Lithium-9
CAS No.:	14809-39-3
Cat. No.:	B1232377

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Audience: Researchers, Scientists, and Nuclear Physics Professionals

Introduction: **Lithium-9** (^9Li) is a short-lived, radioactive isotope of lithium with a half-life of approximately 178.3 milliseconds.[1][2] Comprising three protons and six neutrons, this exotic nuclide is not naturally occurring and can only be produced artificially for research purposes.[1] Its study provides crucial insights into nuclear structure, particularly for neutron-rich nuclei, and tests the limits of nuclear models. The analysis of ^9Li is performed in specialized nuclear physics facilities using advanced spectroscopic techniques. These notes provide an overview of the primary methods employed for the analysis of ^9Li .

Application Note 1: High-Resolution Laser Spectroscopy for Nuclear Structure Determination

1. Principle and Applications

High-resolution laser spectroscopy is a powerful, model-independent method for determining the fundamental properties of atomic nuclei.[3][4] By probing the hyperfine structure of atomic transitions, this technique allows for the precise measurement of nuclear properties such as

nuclear spin, magnetic dipole and electric quadrupole moments, and the differential charge radius.[4][5] For ${}^9\text{Li}$, these measurements provide critical data for understanding the distribution of protons and neutrons within the nucleus.[4] The technique relies on the interaction between the electromagnetic fields of the atom's electrons and the nucleus, which causes minute shifts and splittings in atomic energy levels.[3]

2. Experimental Protocol: Collinear Laser Spectroscopy

This protocol outlines a generalized procedure for collinear laser spectroscopy of ${}^9\text{Li}$.

- **Production of ${}^9\text{Li}$:** A beam of ${}^9\text{Li}$ is typically produced at an isotope separator on-line (ISOL) facility. This can be achieved through nuclear reactions, such as the $t({}^7\text{Li}, {}^9\text{Li})p$ reaction, where a tritium target is bombarded with a ${}^7\text{Li}$ beam.[6]
- **Ion Beam Formation and Neutralization:** The produced ${}^9\text{Li}$ isotopes are ionized, accelerated to a specific kinetic energy (e.g., 30-60 keV), and mass-separated to create a pure ion beam. This beam is then often neutralized by passing it through a charge-exchange cell containing an alkali-metal vapor (e.g., sodium). This process yields a fast-moving beam of neutral ${}^9\text{Li}$ atoms.
- **Laser Interaction:** The neutralized ${}^9\text{Li}$ atomic beam is merged to be collinear with a laser beam from a tunable dye or solid-state laser. The laser frequency is scanned across an atomic transition (e.g., the $2s \rightarrow 3s$ transition).[4] The collinear arrangement significantly reduces Doppler broadening, enabling high-resolution measurements.[3]
- **Fluorescence Detection:** As the laser frequency is tuned into resonance with an atomic transition, the ${}^9\text{Li}$ atoms are excited. The subsequent de-excitation results in the emission of fluorescence photons. These photons are collected by a sensitive light detection system, such as photomultiplier tubes, positioned perpendicular to the beam path.[3]
- **Data Acquisition and Analysis:** The fluorescence intensity is recorded as a function of the laser frequency. The resulting spectrum shows a series of peaks corresponding to the hyperfine transitions. By analyzing the frequencies and splittings of these peaks, the hyperfine structure constants, isotope shift, and consequently, the nuclear moments and charge radius can be determined.[4]

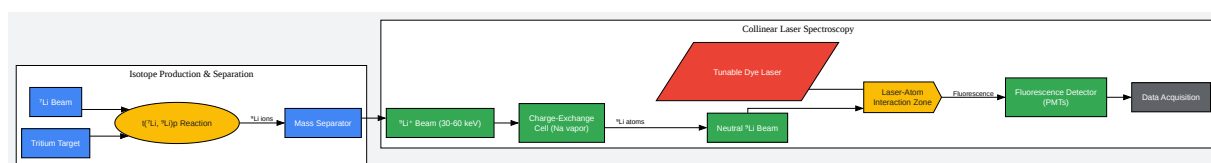
3. Data Presentation: Nuclear Properties of ${}^9\text{Li}$

The following table summarizes key quantitative data for ${}^9\text{Li}$ obtained through spectroscopic methods.

Property	Value	Technique
Half-life ($T_{1/2}$)	178.3 (4) ms	Decay Spectroscopy
Spin & Parity (I^π)	$3/2^-$	Laser Spectroscopy
Magnetic Dipole Moment (μ)	+3.43666 (6) μN	β -Nuclear Magnetic Resonance
Electric Quadrupole Moment (Q)	-30.4 (2) mb	β -Nuclear Magnetic Resonance
RMS Charge Radius (R_{ch})	2.245 (46) fm	Laser Spectroscopy

Table 1: Nuclear properties of ${}^9\text{Li}$. Data sourced from various spectroscopic experiments.[1]

4. Visualization: Experimental Workflow



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Caption: Workflow for collinear laser spectroscopy of ${}^9\text{Li}$.

Application Note 2: Beta-Decay Spectroscopy for Decay Scheme Analysis

1. Principle and Applications

Decay spectroscopy is used to study the radioactive decay of unstable nuclei. For ${}^9\text{Li}$, this primarily involves the study of its beta decay to excited states of Beryllium-9 (${}^9\text{Be}$), which are often unbound and subsequently decay by emitting particles.^[6] By detecting the beta particles and the emitted neutrons or alpha particles in coincidence, one can reconstruct the decay scheme, determine branching ratios, and calculate log ft values, which provide information on the nuclear structure of both the parent (${}^9\text{Li}$) and daughter (${}^9\text{Be}$) nuclei.^{[6][7]}

2. Experimental Protocol: Beta-Neutron Coincidence Spectroscopy

- **${}^9\text{Li}$ Source Production:** A source of ${}^9\text{Li}$ is produced and implanted into a thin foil or catcher at the center of the detector setup.
- **Beta Particle Detection:** The beta particles emitted during the decay of ${}^9\text{Li}$ are detected by plastic scintillator detectors or silicon detectors surrounding the source. These detectors measure the energy of the beta particles.
- **Neutron Detection:** A large array of neutron detectors (e.g., time-of-flight scintillators) is placed around the beta detectors. These measure the arrival time and energy of the neutrons emitted from the excited ${}^9\text{Be}$ states.^[6]
- **Alpha Particle Detection (Optional):** In cases where alpha decay channels are open, silicon strip detectors can be used to measure the energy and trajectory of emitted alpha particles.^[6]
- **Coincidence Measurement:** The detection electronics are configured to record events where a beta particle is detected in coincidence with a neutron (or alpha particle). This time-correlation is crucial for distinguishing decay events from background radiation.
- **Data Analysis:** The time-of-flight of the neutrons is used to calculate their kinetic energy. By combining the beta energy, neutron energy, and the known masses, the energy levels in the

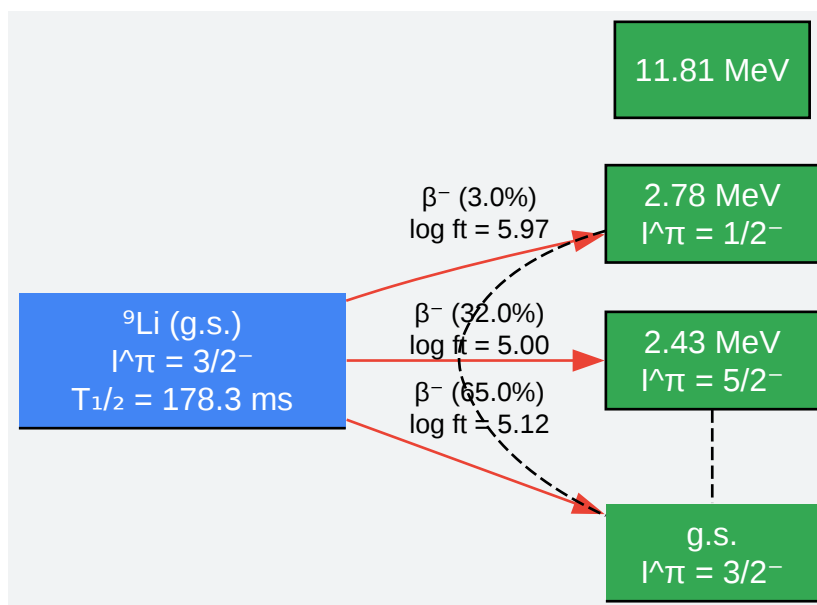
${}^9\text{Be}$ daughter nucleus can be reconstructed. The intensities of the different decay paths are used to determine the branching ratios.[6]

3. Data Presentation: ${}^9\text{Li}$ Beta-Decay Properties

Decay Branch (${}^9\text{Li} \rightarrow {}^9\text{Be}^*$)	Branching Ratio (%)	log ft
$\rightarrow {}^9\text{Be}$ (ground state)	65.0	5.12
$\rightarrow {}^9\text{Be}$ (2.43 MeV state)	32.0	5.00
$\rightarrow {}^9\text{Be}$ (2.78 MeV state)	3.0	5.97

Table 2: Beta-decay branching ratios and log ft values for ${}^9\text{Li}$. [6]

4. Visualization: ${}^9\text{Li}$ Decay Scheme



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Caption: Simplified beta-decay scheme of **Lithium-9**.

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